

Technical Support Center: 2,4-Dibromopentane Handling Precautions

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Compound of Interest

Compound Name: 2,4-Dibromopentane

Cat. No.: B098100

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for handling **2,4-Dibromopentane** (CAS No. 19398-53-9) in a research and development setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and effective experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **2,4-Dibromopentane** and what are its primary uses in a laboratory setting?

A1: **2,4-Dibromopentane** is a halogenated hydrocarbon with the molecular formula C5H10Br2. [1][2] It is a colorless to light yellow liquid with a strong, pungent odor.[1] In laboratory settings, it is primarily used as an intermediate in organic synthesis, as a reagent in various chemical reactions, and sometimes as a solvent.[1]

Q2: What are the main hazards associated with **2,4-Dibromopentane**?

A2: **2,4-Dibromopentane** is classified as a flammable liquid and vapor.[3][4] It causes skin and serious eye irritation.[3][5] Inhalation of vapors may cause respiratory irritation, and it may have harmful effects on the respiratory and central nervous systems.[1]

Q3: What are the appropriate storage conditions for **2,4-Dibromopentane**?

A3: **2,4-Dibromopentane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[3][5] It should be kept away from heat, sparks, open flames, and other ignition

sources.[3][5] Some sources also recommend storing it under an inert gas and protecting it from light.[3]

Q4: What personal protective equipment (PPE) should be worn when handling **2,4-Dibromopentane?**

A4: When handling **2,4-Dibromopentane, it is essential to wear appropriate personal protective equipment, including:**

- Eye Protection: Safety glasses with side-shields or goggles.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[5]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[5]
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors, a respirator with an appropriate cartridge should be used.[3]

Q5: What are the known chemical incompatibilities of **2,4-Dibromopentane?**

A5: 2,4-Dibromopentane is incompatible with strong oxidizing agents and strong bases.[6] Contact with these substances should be avoided to prevent vigorous reactions. For a comprehensive understanding of chemical compatibility, it is always recommended to consult detailed chemical compatibility charts.

Troubleshooting Guide

Problem 1: I have accidentally spilled a small amount of **2,4-Dibromopentane** on the lab bench.

Solution:

For a minor spill, follow these steps:

- Alert personnel in the immediate area.
- Ensure you are wearing the appropriate Personal Protective Equipment (PPE), including gloves, eye protection, and a lab coat.

- Contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial spill absorbent.[5]
- Carefully collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[4][5]
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.[4]

Problem 2: I have splashed a small amount of **2,4-Dibromopentane** on my skin or in my eyes.

Solution:

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes. [3][5] Remove any contaminated clothing while rinsing.[3] If skin irritation persists, seek medical attention.[3][5]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5]

Problem 3: I am experiencing dizziness or respiratory irritation while working with **2,4-Dibromopentane**.

Solution:

- Immediately move to an area with fresh air.[3]
- If breathing is difficult, have a trained person administer oxygen.
- Seek immediate medical attention.[3]
- Review your experimental setup to ensure it is being conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor inhalation.

Quantitative Data

Physical and Chemical Properties of 2,4-Dibromopentane

Property	Value	Reference
CAS Number	19398-53-9	[2] [7] [8] [9] [10]
Molecular Formula	C5H10Br2	[2] [8]
Molecular Weight	229.94 g/mol	[2] [11]
Appearance	Colorless to light yellow liquid	[1] [4]
Boiling Point	40 °C / 4 mmHg	
Flash Point	59 °C	
Density	1.668 g/cm ³	[8]
Refractive Index	1.4960-1.4990	[8] [12]

Hazard Identification

Hazard	GHS Classification	Precautionary Statements
Flammability	Flammable liquid and vapor (Category 3)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.
Skin Irritation	Causes skin irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.
Eye Irritation	Causes serious eye irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313:

If eye irritation persists: Get medical advice/attention.

Experimental Protocols

General Protocol for Safe Handling and Use of **2,4-Dibromopentane** in a Laboratory Setting

This protocol outlines the general procedure for safely handling and using **2,4-Dibromopentane** in a research experiment.

1. Pre-Experiment Preparation:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure a chemical fume hood is available and functioning correctly.
- Verify the location and accessibility of safety equipment, including a safety shower, eyewash station, and fire extinguisher.
- Assemble all necessary Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a flame-retardant lab coat.

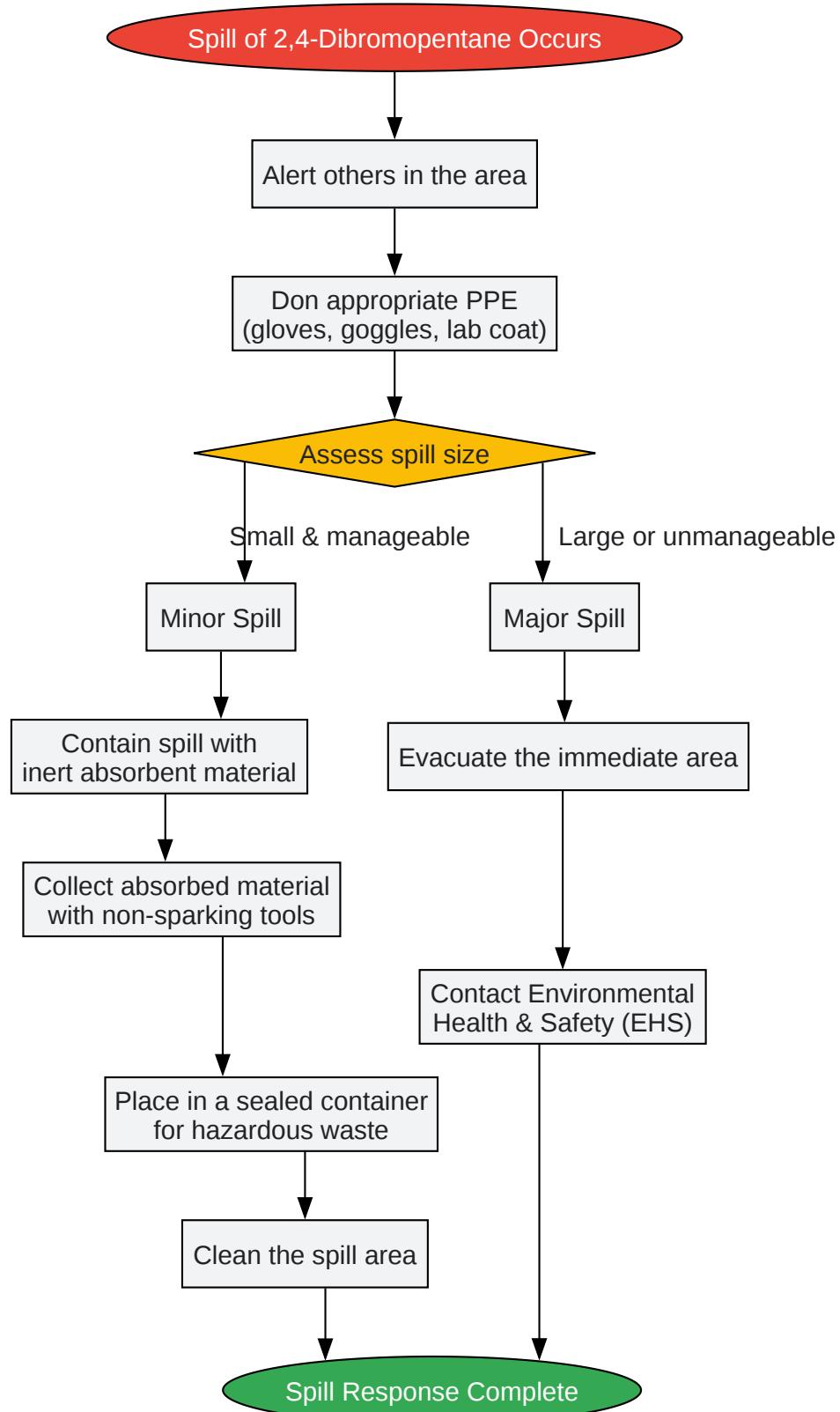
2. Handling Procedure:

- All handling of **2,4-Dibromopentane** should be performed inside a certified chemical fume hood to minimize inhalation exposure.[3]
- Ground and bond containers when transferring the liquid to prevent static discharge.[13]
- Use only non-sparking tools when opening or handling containers.[4][13]
- Avoid contact with skin and eyes.[5]
- Keep the container tightly closed when not in use.[3][4][13]

3. Post-Experiment Procedure:

- Properly label and store any remaining **2,4-Dibromopentane** according to the recommended storage conditions.
- Dispose of any waste containing **2,4-Dibromopentane** in a designated hazardous waste container, following all institutional and local regulations.[4]
- Thoroughly clean the work area.
- Wash hands and any exposed skin with soap and water after completing the work.[3]

Visualizations



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Caption: Workflow for responding to a **2,4-Dibromopentane** spill.

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